

Toxicology screening data for 3-(3-Methoxyphenyl)cyclohexan-1-amine

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Compound of Interest

Compound Name: 3-(3-Methoxyphenyl)cyclohexan-1-amine

Cat. No.: B12982127

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Toxicology Screening Guide: 3-(3-Methoxyphenyl)cyclohexan-1-amine

Compound Identity & Structural Relevance[1][2]

3-(3-Methoxyphenyl)cyclohexan-1-amine is a 1,3-disubstituted arylcyclohexylamine. Unlike the geminal (1,1) substitution seen in dissociative anesthetics (e.g., 3-MeO-PCP) or the vicinal (1,2) substitution in Tramadol, the 1,3-arrangement introduces unique conformational constraints that often shift pharmacology toward Sigma-1 (

) receptor agonism and Monoamine Reuptake Inhibition, while potentially reducing NMDA channel blockade affinity.

Structural Classification

Feature	Specification	Toxicological Implication
Core Scaffold	Cyclohexane ring	Lipophilic backbone; high BBB penetration.[1]
Amine Position	C1 (Primary Amine)	High metabolic susceptibility (MAO deamination); potential for active metabolites.
Aryl Position	C3 (Meta-substitution)	Reduces steric bulk at the amine; favors receptor binding over NMDA pore blockade.
Substituent	3-Methoxy (-OCH ₃)	Associated with SERT/NET affinity (cf. Tramadol, Venlafaxine); metabolic O-demethylation risk.

In Silico & Physicochemical Profiling (Tier 0)

Before wet-lab screening, these predicted parameters define the solubility limits and dosing vehicles for toxicological assays.

- Molecular Weight: ~205.3 g/mol
- Predicted LogP: 2.6 – 3.1 (Highly Lipophilic
CNS Penetrant)
- pKa: ~9.8 (Basic Amine
Ionized at physiological pH)
- Blood-Brain Barrier (BBB) Score: High (Class 1 CNS agent)

Predicted Toxins (Metabolites)

Using in silico metabolic prediction (e.g., SMARTCyp), the primary metabolic risks are:

- O-Demethylation: Yields 3-(3-hydroxyphenyl)cyclohexan-1-amine (Phenol analog).
 - Risk:[2] Phenolic metabolites often have higher affinity for Mu-opioid receptors (cf. O-DSMT from Tramadol).
- N-Acetylation: Common for primary amines.
- Oxidative Deamination: Yields the corresponding ketone (3-(3-methoxyphenyl)cyclohexanone).

In Vitro Safety Pharmacology (Tier 1)

This tier validates the "off-target" risks that cause acute lethality (cardiac arrest) or organ failure.

A. Receptor Binding & Enzyme Inhibition Panel

Rationale: To determine if the compound acts as a "dirty drug" (promiscuous binder). Method: Radioligand binding assays at 10 μ M screening concentration.

Target	Rationale	Reference Ligand (Control)	Risk Threshold (K)
hERG (K 11.1)	Critical: QT prolongation/Arrhythmia risk.	E-4031	< 1 μ M (High Risk)
NMDA (PCP Site)	Dissociative/Psychotomimetic risk.	PCP/MK-801	< 100 nM
Sigma-1 ()	Convulsive liability; neurotoxicity.	Haloperidol/Pentazocine	< 50 nM
5-HT	Valvulopathy (2B) or Hallucinations (2A).	Ketanserin	< 1 μ M
SERT/NET	Serotonin Syndrome/Hypertension.	Fluoxetine	< 100 nM

B. Cytotoxicity Screen (High Content Imaging)

Protocol:

- Cell Lines: HepG2 (Liver), HEK293 (Kidney), SH-SY5Y (Neuronal).
- Dosing: 7-point dilution (0.1 μ M to 100 μ M).
- Endpoints: ATP content (CellTiter-Glo) + Membrane Integrity (LDH Release).
- Acceptance Criteria: IC

> 50 μ M indicates low baseline cytotoxicity.

Genetic Toxicology & Metabolic Stability (Tier 2)

A. Ames Test (Bacterial Reverse Mutation)

Purpose: Detect mutagenic potential of the arylamine moiety.

- Strains: *S. typhimurium* TA98, TA100 ($\pm$ S9 metabolic activation).
- Expectation: Arylcyclohexylamines are typically non-mutagenic. A positive result usually indicates impurity (e.g., aniline precursors).

B. Metabolic Stability (Microsomal)

Protocol: Incubate 1 μ M compound with Human Liver Microsomes (HLM) + NADPH.

- Timepoints: 0, 15, 30, 60 min.
- Analysis: LC-MS/MS monitoring of parent depletion.
- Calculation:

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- Risk: Rapid clearance (

min) implies "First-Pass Effect," requiring higher oral doses which increases metabolite toxicity load.

In Vivo Toxicology (Tier 3)

Ethical Note: All in vivo studies must follow IACUC/3Rs guidelines.

A. Acute Toxicity (Up-and-Down Procedure)

Method: OECD 425 (Rat/Mouse).

- Starting Dose: 175 mg/kg (Based on Tramadol/PCP analog data).
- Observation: 14 days.
- Endpoint: LD

estimation.

B. The Irwin Test (Functional Observation Battery)

Purpose: Map the specific CNS profile (Stimulant vs. Depressant vs. Dissociative). Scoring Matrix:

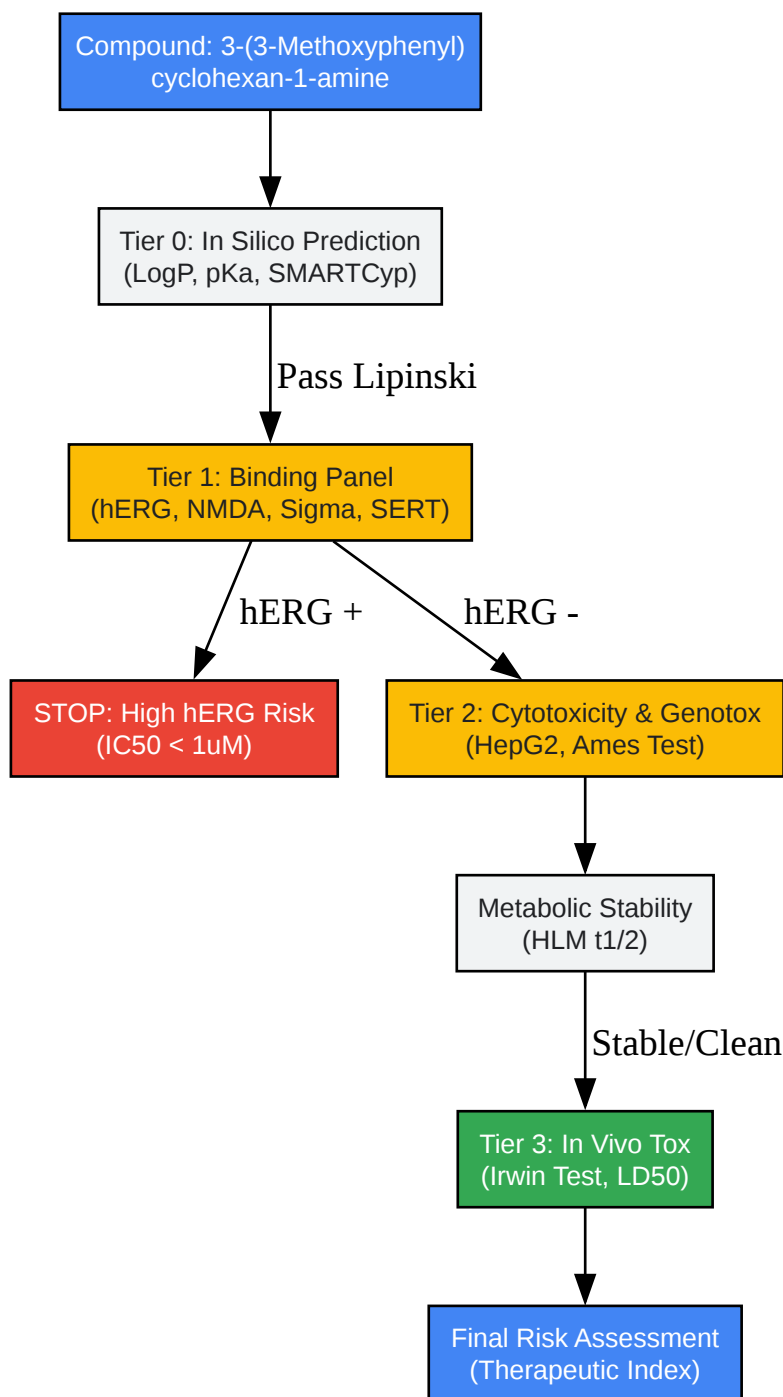
- Dissociative Signs: Ataxia, Stereotypy (head weaving), Hyperlocomotion.
- Opioid Signs: Straub tail, Sedation, Respiratory depression.
- Serotonergic Signs: Tremor, Hind-limb abduction, Wet dog shakes.

C. Cardiotoxicity (Telemetry)

Method: Implanted telemetry in conscious rats. Monitor: Heart Rate (HR), Mean Arterial Pressure (MAP), QTc interval. Warning Sign: A 3-methoxy-aryl amine often retains sympathomimetic properties (NET inhibition), leading to dose-dependent hypertension.

Visualization of Screening Workflow

The following diagram illustrates the decision logic for advancing **3-(3-Methoxyphenyl)cyclohexan-1-amine** through the safety pipeline.



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Caption: Hierarchical screening workflow prioritizing cardiac safety (hERG) before in vivo escalation.

Comparative Toxicological Analysis (SAR)

To interpret the data generated above, compare results against these reference standards:

Parameter	3-(3-MeO)cyclohexan-1-amine (Target)	3-MeO-PCP (Dissociative Ref)	Tramadol (Opioid Ref)
Primary Target	Sigma / SERT (Predicted)	NMDA Antagonist	MOR / SERT / NET
Seizure Risk	Moderate (Sigma mediated)	High (NMDA withdrawal)	High (Inhibitory loss)
Sedation	Low to Moderate	Low (Stimulating)	Moderate
Cardiotoxicity	Hypertension (NET)	Tachycardia	QT Prolongation

Conclusion: **3-(3-Methoxyphenyl)cyclohexan-1-amine** is predicted to exhibit a mixed stimulant-analgesic profile rather than a pure dissociative anesthetic profile. The primary toxicological risks to monitor are serotonergic toxicity (if SERT affinity is high) and convulsive liability (via Sigma-1 activation), rather than the respiratory depression typical of classical opioids.

References

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